

Rostratin C: A Technical Guide to its Physical, Chemical, and Biological Characteristics

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Rostratin C is a naturally occurring cytotoxic disulfide belonging to the epidithiodiketopiperazine (ETP) class of alkaloids. Isolated from the marine-derived fungus Exserohilum rostratum, this complex heterocyclic compound has demonstrated notable cytotoxic activity against human cancer cell lines, positioning it as a molecule of interest for further investigation in oncology and drug development. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Rostratin C**, details on its isolation and characterization, and insights into its potential mechanism of action based on current scientific literature.

Physicochemical Characteristics

Rostratin C is an optically active, colorless gum.[1] Due to its amorphous nature, a sharp melting point has not been reported. The structural complexity and various functional groups of **Rostratin C** influence its solubility, which has not been extensively detailed in published literature. General solubility is expected in polar organic solvents.

Core Properties



Property	Value	Source
Molecular Formula	C20H24N2O8S2	[2]
Molecular Weight	484.54 g/mol	[2]
CAS Number	752236-18-3	[2]
Appearance	Colorless gum	[1]
Biological Activity	Cytotoxic	[1][3]

Spectroscopic Data

The structure of **Rostratin C** was elucidated using a combination of spectroscopic techniques, primarily mass spectrometry and nuclear magnetic resonance.

Mass Spectrometry: Electrospray ionization mass spectrometry (ESI-MS) has been instrumental in determining the molecular weight of **Rostratin C**. Key observed ions include:

- [M + Na]+ at m/z 507
- [M H] at m/z 483
- $[M + {}^{35}Cl]^-$ at m/z 519[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy: While the complete ¹H and ¹³C NMR spectral data for **Rostratin C** are not readily available in the public domain, the initial structure determination relied on various two-dimensional NMR techniques.[1] These methods are crucial for establishing the connectivity and stereochemistry of such a complex molecule.

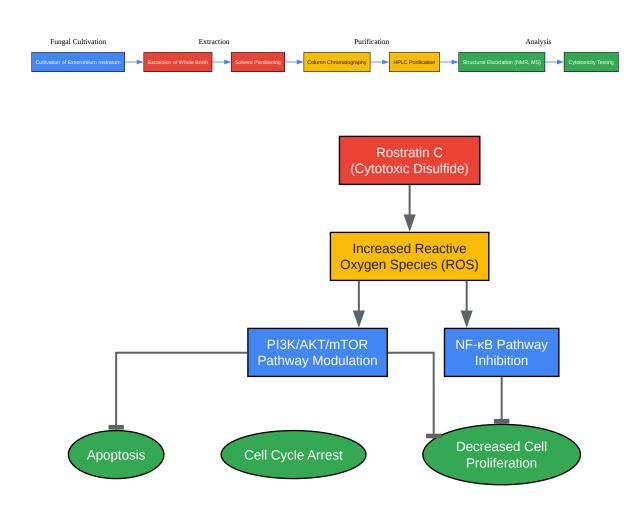
Experimental Protocols

The isolation and characterization of **Rostratin C** involve a multi-step process, beginning with the cultivation of the source organism and culminating in the purification and structural analysis of the compound.

Isolation and Purification of Rostratin C



The following is a generalized workflow for the isolation of **Rostratin C** from Exserohilum rostratum, based on the published methodology for Rostratins A-D.[1][3]



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